

Sulforhodamine G vs SR101 specificity astrocytes

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Sulforhodamine G

CAS No.: 5873-16-5

Cat. No.: S596859

Get Quote

Key Limitations of SR101 for Astrocyte Labeling

While SR101 is a widely used astrocyte marker, recent studies have highlighted important caveats that researchers must consider. The table below summarizes the core issues:

Limitation	Experimental Evidence & Key Findings
Lack of Specificity	Labels oligodendrocytes via gap junctions [1] [2]; in hippocampus, ~45% of SR101+ cells were not astrocytes [1] [3].
Regional Variability	Efficiently labels astrocytes in cortex/hippocampus, but fails in ventrolateral medulla and brainstem [1] [4].
Excitatory Side Effects	Induces seizure-like activity <i>in vivo</i> at 100-250 μM [5]; increases neuronal excitability in hippocampus at low concentrations [1].

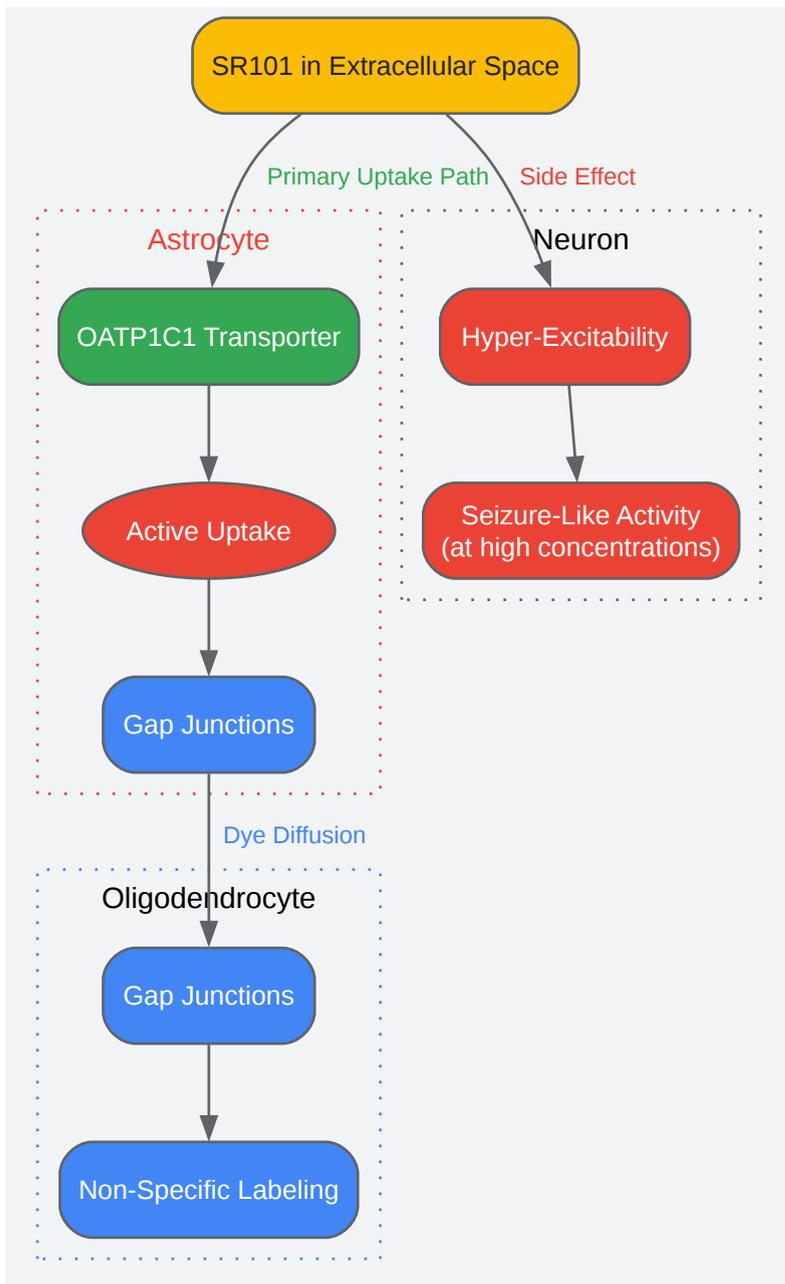
Experimental Protocols and Key Insights

Here is a summary of common experimental approaches and the critical insights they provided, which form the basis for the limitations outlined above.

- **Staining Protocol (Acute Slices):** Acute brain slices are incubated in carbonated extracellular solution containing **0.5–1 μM SR101 for 20–30 minutes at 34–37°C**. Excess dye is then removed by washing for **10–30 minutes** [1] [3].
- **In Vivo Staining:** For *in vivo* imaging, SR101 is typically applied topically to the exposed cortex. Concentrations in the literature vary widely, from **250 nM to 300 μM** , with incubation times from **1 to 60 minutes** [1] [3] [5].
- **Mechanism of Uptake:** Research indicates that SR101 is **actively transported** into astrocytes rather than entering via passive diffusion. The primary transporter identified is the **organic anion transporting polypeptide OATP1C1** [1] [4].
- **Safe Concentration for *In Vivo* Use:** One study specifically investigated side effects and concluded that to avoid inducing seizure-like cortical activity, SR101 concentrations should be **no higher than 50 μM** for *in vivo* experiments [5].

SR101 Uptake and Limitations

The following diagram illustrates the documented mechanisms of SR101 uptake and its associated limitations, based on current research findings:



[Click to download full resolution via product page](#)

Research Recommendations

To address the lack of direct comparative data, here are practical steps for your research:

- **Focus on SR101 with Caution:** Given the wealth of data on its mechanisms and limitations, you can use SR101 effectively, provided you use validated, low-concentration protocols ($\leq 50 \mu\text{M}$ *in vivo*) [5]

and confirm cell identity with additional markers, especially in brain regions like the brainstem or when studying oligodendrocytes.

- **Investigate Alternative Dyes:** Consider other tools for astrocyte identification. The search results mention **Texas Red**, a structurally similar dye that was shown not to induce seizure-like activity in one study [5]. Genetically encoded indicators in transgenic animal models are also a highly specific alternative.
- **Re-evaluate Past Studies:** Be aware that many past studies using SR101 as a purely specific astrocyte marker may need re-interpretation, particularly regarding the identity of labeled cells and potential dye-induced network effects [1] [2].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Limitations of Sulforhodamine 101 for Brain Imaging - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
2. In vivo imaging of oligodendrocytes with sulforhodamine 101 [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
3. Frontiers | Limitations of Sulforhodamine 101 for Brain Imaging [[frontiersin.org](https://www.frontiersin.org/)]
4. Active Sulforhodamine 101 Uptake into Hippocampal... | PLOS One [journals.plos.org]
5. Sulforhodamine 101, a widely used astrocyte marker, can ... [[nature.com](https://www.nature.com/)]

To cite this document: Smolecule. [Sulforhodamine G vs SR101 specificity astrocytes]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b596859#sulforhodamine-g-vs-sr101-specificity-astrocytes>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com